

Personal protective equipment for handling N-benzyl-N-methylthiourea

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Compound of Interest

Compound Name: *N*-benzyl-*N*-methylthiourea

Cat. No.: B1281574

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Essential Safety and Handling Guide for N-benzyl-N-methylthiourea

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-benzyl-N-methylthiourea** (CAS: 53393-11-6).^[1]^[2] In the absence of a specific Safety Data Sheet (SDS) for **N-benzyl-N-methylthiourea**, the following procedures are based on the safety profiles of structurally related compounds, such as thiourea, N-Methylthiourea, and N,N'-Diethylthiourea.^[3] It is imperative to handle this compound with caution, assuming it may share similar hazards, which include potential acute toxicity, skin sensitization, and long-term health effects.^[4]^[5]^[6]

Hazard Identification Summary for Structurally Related Thioureas

The hazard information below is compiled from data on thiourea and its derivatives. Users should assume **N-benzyl-N-methylthiourea** presents similar risks.

Hazard Classification	Description	Signal Word	Source Compounds
Acute Toxicity, Oral	Harmful or fatal if swallowed.[6][7]	Danger / Warning	N,N'-Diethylthiourea, N-Methylthiourea
Acute Toxicity, Dermal	Harmful in contact with skin.	Warning	N,N'-Diethylthiourea
Serious Eye Damage	May cause serious eye damage.	Danger	N,N'-Diethylthiourea
Skin Sensitization	May cause an allergic skin reaction.[6]	Warning	N,N'-Diethylthiourea
Carcinogenicity	Suspected of causing cancer.	Warning	Thiourea, N,N'-Diethylthiourea
Reproductive Toxicity	Suspected of damaging the unborn child.[7][8]	Warning	Thiourea, N-Methylthiourea
Aquatic Hazard	Harmful to aquatic life with long-lasting effects.	-	N,N'-Diethylthiourea

Personal Protective Equipment (PPE)

Appropriate PPE is the primary defense against chemical exposure and is mandatory when handling **N-benzyl-N-methylthiourea**.[3][9]

PPE Category	Recommended Equipment	Best Practices
Eye and Face Protection	Chemical splash goggles or safety glasses with side shields meeting NIOSH or EN 166 standards.[3][8][10][11] A face shield should be worn if there is a significant risk of splashing.[3][10]	Do not wear contact lenses, as they can absorb and concentrate irritants.[12] Ensure eyewash stations are readily accessible.[5]
Hand Protection	Chemically resistant, impervious gloves (e.g., Butyl rubber, PVC, or nitrile).[3][10][12]	Inspect gloves for integrity before each use.[3][13] Use proper glove removal technique to avoid skin contact.[3] Dispose of contaminated gloves as hazardous waste.[3][11] Wash hands thoroughly after handling, even if gloves were worn.[3][13]
Respiratory Protection	A NIOSH-approved respirator is required if working outside of a fume hood, if ventilation is inadequate, or if dust is generated.[3][4][10] A dust respirator or a respirator with a P2 filter is suitable for handling the solid form.[3][14]	Ensure proper fit-testing and training before using a respirator.[3] The type of respirator depends on the airborne contaminant concentration.[3]
Body Protection	A laboratory coat is mandatory.[3][13] For larger quantities or significant spill risk, a full chemical-protective suit and boots may be necessary.[10]	Keep lab coats buttoned. Remove protective clothing before leaving the laboratory area. Wash contaminated clothing before reuse.[6] Wear closed-toe shoes; sandals are not permitted.[13][15]

Operational and Disposal Plan

A systematic approach to handling and disposal is essential for minimizing risk.

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation and Planning:
 - Before beginning work, review this guide and any available Safety Data Sheets for related compounds.
 - Ensure all necessary PPE is available and in good condition.
 - Verify that engineering controls, such as a chemical fume hood and safety shower/eyewash station, are certified and accessible.[\[5\]](#)
 - Use the smallest quantity of the substance necessary for the experiment.[\[3\]](#)
- Weighing and Handling the Compound:
 - All handling of the solid compound or its solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)[\[15\]](#)
 - To avoid generating dust, do not pour the powder directly from the bottle.[\[16\]](#) Use a spatula or scoop to transfer the powder in small increments.[\[16\]](#)
 - If a highly accurate measurement is required and the fume hood's airflow causes fluctuations, use a balance with an enclosure.[\[16\]](#)
 - Keep the container tightly closed when not in use to prevent spills and contamination.[\[3\]](#)[\[4\]](#)
[\[16\]](#)
 - Do not eat, drink, or smoke in the laboratory.[\[3\]](#)
- Post-Handling:

- Clean all work surfaces using a wet cleaning method or a HEPA vacuum to avoid aerosolizing dust.[16]
- Decontaminate the exterior of any containers or equipment used.[16]
- Wash hands thoroughly with soap and water after handling is complete.[3]

Spill Management

- Minor Spill:
 - Evacuate and restrict access to the immediate area.[3]
 - Wearing appropriate PPE, gently cover the spill with an absorbent, inert material to avoid raising dust.[3]
 - Use dry clean-up procedures; sweep or vacuum the material carefully.[12] Dampen with water if necessary to prevent dusting.[12]
 - Collect the spilled material and absorbent in a sealed, labeled container for disposal.[3][11]
- Major Spill:
 - Evacuate all personnel from the area and move upwind.[12]
 - Alert emergency responders and inform them of the location and nature of the hazard.[12]
 - Only trained personnel with full body protection and breathing apparatus should respond.[12]
 - Prevent spillage from entering drains or water courses.[12]

Storage and Disposal Plan

- Storage:
 - Upon receipt, inspect the container for damage.[3]

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acrolein, and nitric acid.[3][10]
- Keep the container tightly closed and clearly labeled.[3][4][13]
- Store in a locked cabinet or secure area to restrict access.[3][7]
- Disposal:
 - Waste material must be disposed of in accordance with all local, state, and federal regulations.
 - Dispose of surplus, non-recyclable, and contaminated materials through a licensed professional waste disposal service.[11]
 - Do not mix with other waste. Handle uncleaned, empty containers as you would the product itself.

Physicochemical and Toxicological Data

Property	Value	Notes / Source Compound
Molecular Formula	C ₉ H ₁₂ N ₂ S	N-benzyl-N-methylthiourea[1]
Molecular Weight	180.27 g/mol	N-benzyl-N-methylthiourea[1]
Appearance	Off-white Powder / Solid	N-Methylthiourea[7]
Melting Point	118 - 123 °C	N-Methylthiourea[7][14]
Acute Toxicity (Oral)	NOAEL: 7.35 mg/kg (Rat, 7 Weeks)	N,N'-Diethylthiourea
Solubility	No data available	
Boiling Point	No data available	

Note: Toxicological data for **N-benzyl-N-methylthiourea** is not thoroughly investigated. The data presented is for structurally related compounds and should be used for guidance only.

Visual Workflow for Safe Handling

The following diagram outlines the critical steps for safely handling **N-benzyl-N-methylthiourea** from receipt to disposal.

Caption: Logical workflow for handling **N-benzyl-N-methylthiourea** safely.

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- To cite this document: BenchChem. [Personal protective equipment for handling N-benzyl-N-methylthiourea]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1281574#personal-protective-equipment-for-handling-n-benzyl-n-methylthiourea\]](https://www.benchchem.com/product/b1281574#personal-protective-equipment-for-handling-n-benzyl-n-methylthiourea)

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